

# 2-Cyclopentylethanamine hydrochloride safety and handling precautions

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## Compound of Interest

**Compound Name:** 2-Cyclopentylethanamine hydrochloride

**Cat. No.:** B1416804

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## An In-depth Technical Guide to the Safe Handling of **2-Cyclopentylethanamine Hydrochloride**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2-Cyclopentylethanamine hydrochloride**. The protocols and recommendations herein are synthesized from authoritative safety data sheets and established laboratory safety principles to ensure a self-validating system of protection. The primary directive of this guide is to foster a proactive safety culture by explaining the causality behind each procedural step, thereby empowering laboratory personnel to work with this compound responsibly and effectively.

## Section 1: Chemical Identification and Physical Properties

**2-Cyclopentylethanamine hydrochloride** is the hydrochloride salt of a primary amine containing a cyclopentyl moiety.<sup>[1]</sup> It is primarily used in research and development, often as an intermediate in the synthesis of more complex molecules, particularly for novel therapeutic agents.<sup>[1]</sup> Understanding its fundamental properties is the first step in a thorough risk assessment.

Identifier	Data	Source
IUPAC Name	(1S)-1-cyclopentylethan-1-amine;hydrochloride	<a href="#">[2]</a>
CAS Number	150852-73-6 ((S)-isomer)	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N · HCl (or C <sub>7</sub> H <sub>16</sub> CIN)	<a href="#">[1]</a>
Molecular Weight	149.67 g/mol	
Appearance	White crystalline powder	<a href="#">[1]</a>
Known Synonyms	(S)-1-Cyclopentylethanamine HCl, 2-Cyclopentylethylamine hydrochloride	<a href="#">[2]</a> <a href="#">[3]</a>

## Section 2: Hazard Identification and Toxicological Profile

The primary hazards associated with **2-Cyclopentylethanamine hydrochloride** are irritation to the skin, eyes, and respiratory system.[\[2\]](#) While comprehensive toxicological data for this specific compound is not widely available, the known hazards of similar amine hydrochlorides necessitate a cautious and well-informed approach.[\[2\]](#)

## GHS Hazard Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement	GHS Pictogram
Skin Irritation	2	H315: Causes skin irritation	 alt text
Eye Irritation	2A	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	 alt text

(Source: AK Scientific, Inc. Safety Data Sheet[2])

## Toxicological Narrative

The available data clearly identifies **2-Cyclopentylethanamine hydrochloride** as an irritant.[\[2\]](#) The primary routes of occupational exposure are inhalation of the powder, direct skin contact, and eye contact.[\[2\]](#) Ingestion is a non-expected route of exposure in a standard laboratory setting but must be considered in emergency planning.[\[4\]](#)

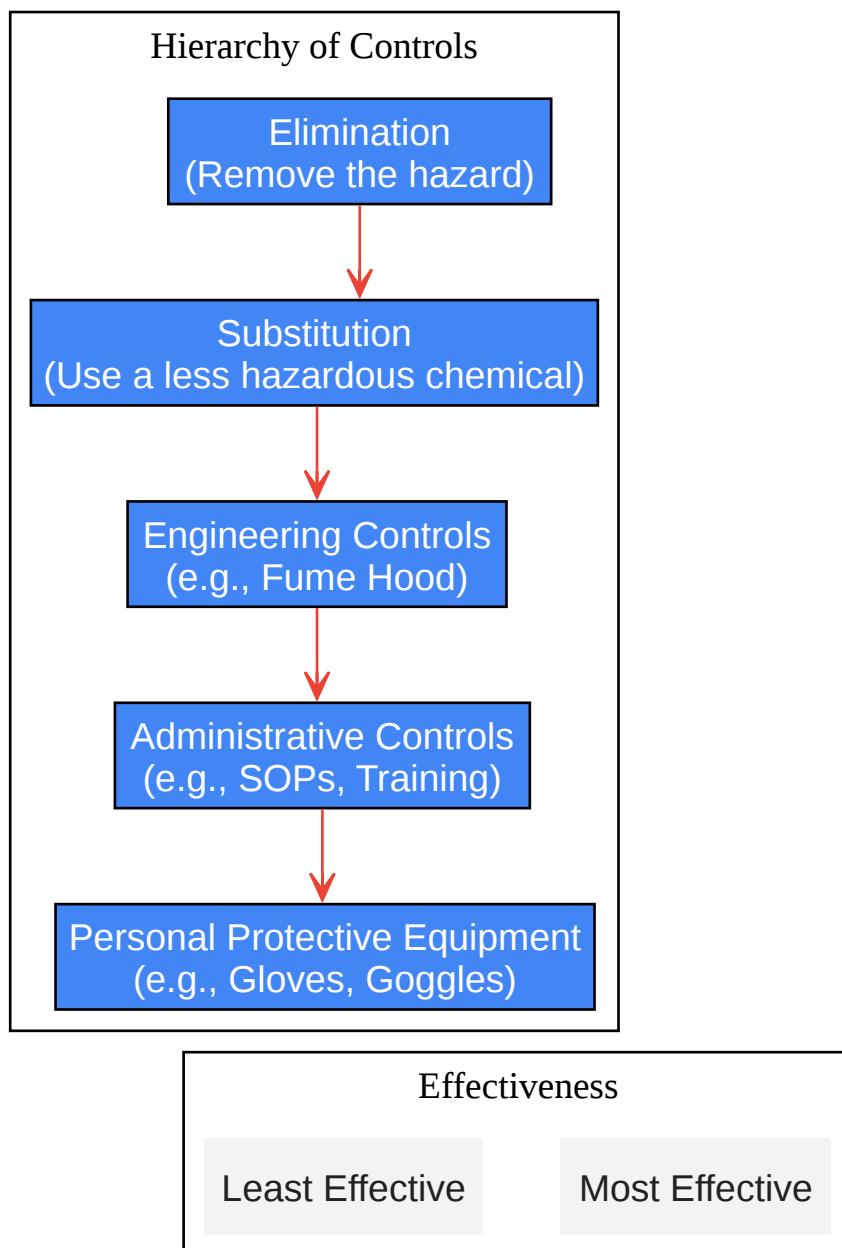
The causality for these hazards is rooted in the chemical nature of amines. As bases, they can disrupt the pH of biological tissues, leading to irritation and potential damage. The hydrochloride salt form mitigates some of the causticity of the free amine; however, a significant irritation potential remains. The fine particulate nature of the solid compound means it can be easily aerosolized during handling (e.g., weighing, transferring), leading to respiratory tract irritation upon inhalation.[\[2\]](#)

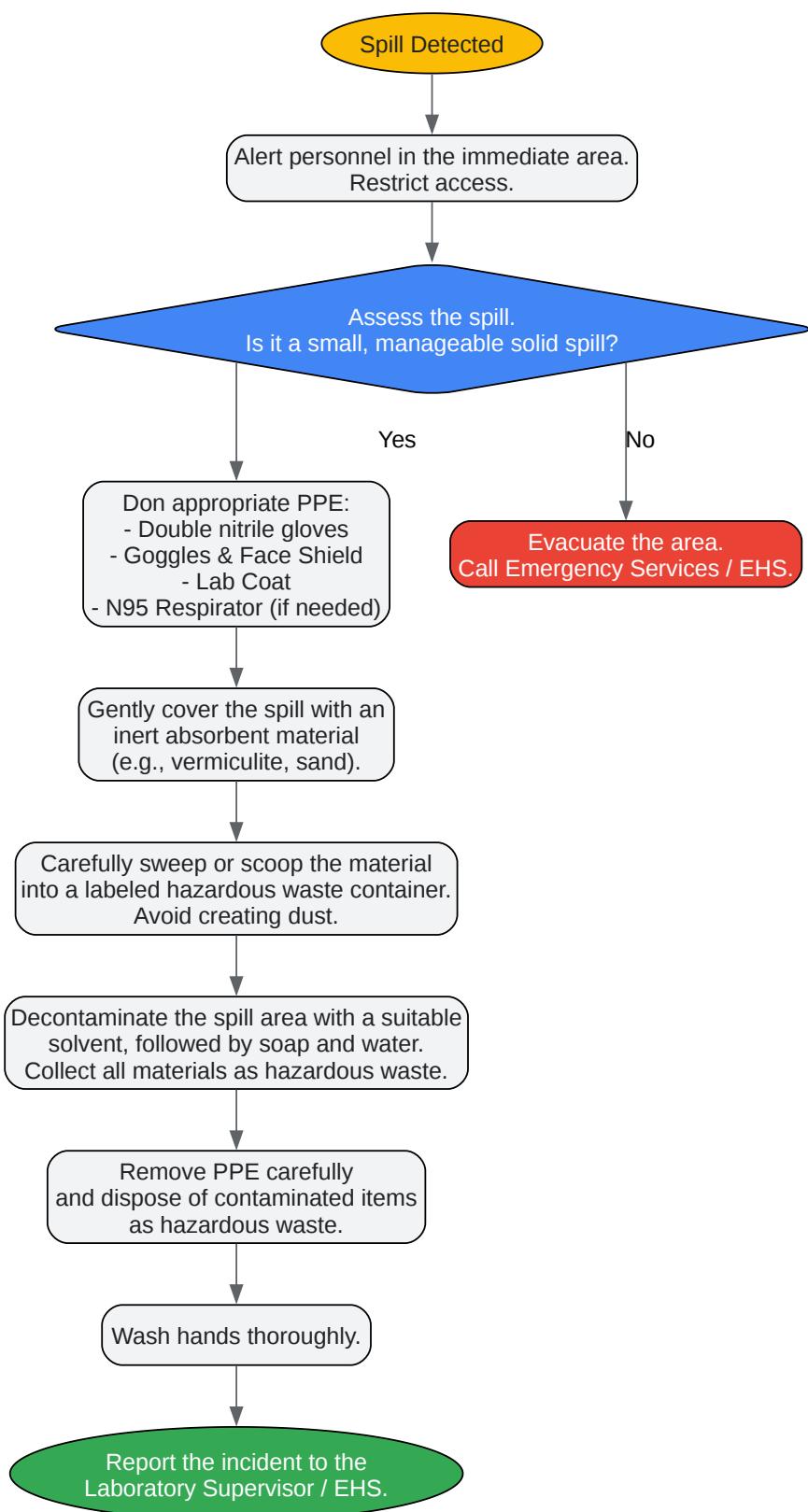
## Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach, prioritizing engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure. The selection of PPE is not a static choice but a dynamic decision based on the specific procedure and potential for exposure.

## Hierarchy of Controls

The most effective safety strategies follow the "Hierarchy of Controls," which prioritizes eliminating or reducing the hazard at its source.



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